

(S)-BI 665915: A Technical Guide to Target Validation

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Compound of Interest

Compound Name: (S)-BI 665915

Cat. No.: B606090

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Abstract

(S)-BI 665915 is a potent and selective inhibitor of the 5-lipoxygenase-activating protein (FLAP), a key player in the biosynthesis of leukotrienes.[1][2][3] Leukotrienes are pro-inflammatory lipid mediators implicated in a variety of inflammatory diseases, including respiratory and cardiovascular conditions.[1][3] This technical guide provides an in-depth overview of the target validation studies for **(S)-BI 665915**, focusing on its mechanism of action, key experimental data, and the detailed protocols utilized in its validation.

Introduction: The Role of FLAP in Leukotriene Synthesis

Leukotrienes are synthesized from arachidonic acid via the 5-lipoxygenase (5-LO) pathway. The 5-lipoxygenase-activating protein (FLAP) is an integral membrane protein that plays a crucial role in this process by binding to arachidonic acid and presenting it to 5-lipoxygenase.[3] By inhibiting FLAP, **(S)-BI 665915** effectively blocks the initial step of leukotriene biosynthesis, leading to a reduction in the production of downstream pro-inflammatory mediators such as Leukotriene B4 (LTB4).

Mechanism of Action of (S)-BI 665915

(S)-BI 665915 acts as a direct antagonist of FLAP.[3] Its binding to FLAP prevents the necessary conformational changes and the subsequent transfer of arachidonic acid to 5-lipoxygenase, thereby inhibiting the synthesis of all leukotrienes. This targeted approach provides a specific mechanism for reducing leukotriene-mediated inflammation.

Quantitative Data Summary

The following tables summarize the key quantitative data from target validation studies of **(S)-BI 665915**.

Table 1: In Vitro Potency of **(S)-BI 665915**

Assay Type	Target	Species	IC50 Value
FLAP Binding Assay	FLAP	Human	1.7 nM[2]
Functional Assay (LTB4 Inhibition)	FLAP	Human (Whole Blood)	45 nM[2]
Functional Assay (LTB4 Inhibition)	FLAP	Mouse (Whole Blood)	4800 nM[2]

Table 2: In Vivo Pharmacokinetic Profile of **(S)-BI 665915**

Species	Administration	Dose	Key Findings
Rat	IV	1 mg/kg	Low plasma clearance (7% of hepatic blood flow)[2]
Dog	IV	1 mg/kg	Low plasma clearance (2.8% of hepatic blood flow)[2]
Cynomolgus Monkey	IV	1 mg/kg	Low plasma clearance (3.6% of hepatic blood flow)[2]
Rat, Dog, Cynomolgus Monkey	Oral	10 mg/kg	Good bioavailability (45-63%)[2]
Mouse	Oral	1-100 mg/kg	Dose-dependent inhibition of LTB4 production[2]

Experimental Protocols

FLAP Binding Assay

This assay measures the ability of a test compound to displace a radiolabeled ligand from FLAP.

Materials:

- Human leukocyte membranes (source of FLAP)
- Radiolabeled FLAP ligand (e.g., [3H]-MK-886)
- Test compound ((S)-BI 665915)
- Assay buffer (e.g., Tris-HCl with appropriate salts)
- Glass fiber filters

- Scintillation counter

Protocol:

- Prepare a suspension of human leukocyte membranes in the assay buffer.
- Add the radiolabeled ligand to the membrane suspension.
- Add varying concentrations of the test compound (**((S)-BI 665915)**) or vehicle control.
- Incubate the mixture at a specified temperature (e.g., room temperature) for a defined period to allow for binding equilibrium.
- Rapidly filter the reaction mixture through glass fiber filters to separate bound from unbound radioligand.
- Wash the filters with ice-cold assay buffer to remove non-specific binding.
- Measure the radioactivity retained on the filters using a scintillation counter.
- Calculate the percentage of inhibition of radioligand binding at each concentration of the test compound and determine the IC₅₀ value by non-linear regression analysis.

Human Whole Blood LTB₄ Assay

This functional assay assesses the ability of a compound to inhibit the production of LTB₄ in a more physiologically relevant matrix.

Materials:

- Freshly drawn human whole blood (anticoagulated with heparin)
- Test compound (**((S)-BI 665915)**)
- Calcium ionophore (e.g., A23187) as a stimulant
- Phosphate-buffered saline (PBS)
- Enzyme-linked immunosorbent assay (ELISA) kit for LTB₄ quantification

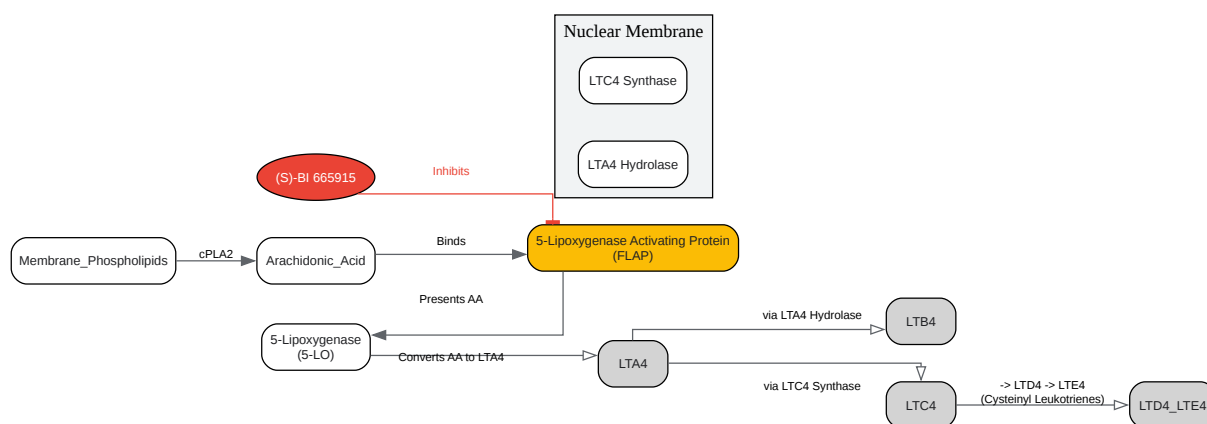
- Microplate reader

Protocol:

- Pre-incubate aliquots of human whole blood with varying concentrations of **(S)-BI 665915** or vehicle control for a specified time at 37°C.
- Stimulate the blood samples with a calcium ionophore to induce LTB4 production.
- Incubate the stimulated blood for a defined period at 37°C.
- Stop the reaction by placing the samples on ice and/or adding a stopping reagent.
- Centrifuge the samples to separate the plasma.
- Collect the plasma and store it at -80°C until analysis.
- Quantify the concentration of LTB4 in the plasma samples using a commercially available ELISA kit according to the manufacturer's instructions.
- Calculate the percentage of inhibition of LTB4 production at each concentration of the test compound and determine the IC50 value.

Visualizations

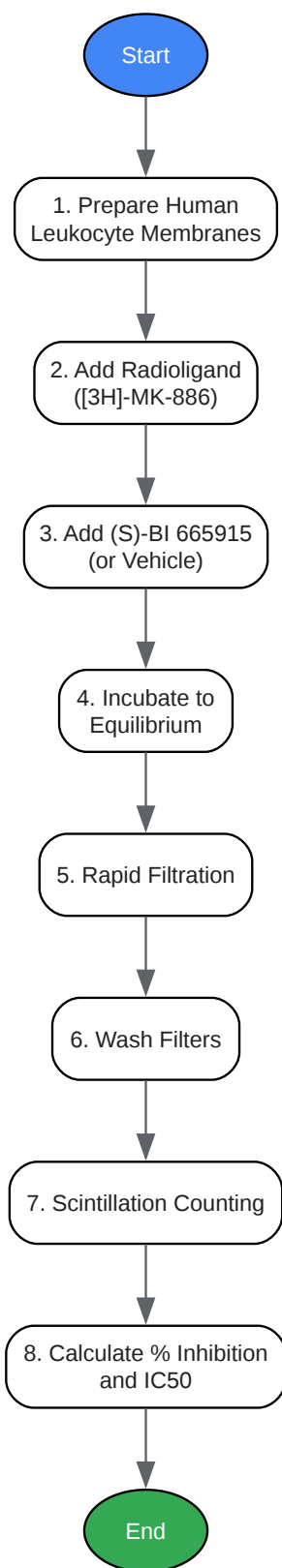
Leukotriene Biosynthesis Pathway and Inhibition by **(S)-BI 665915**



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Caption: Inhibition of the leukotriene pathway by **(S)-BI 665915**.

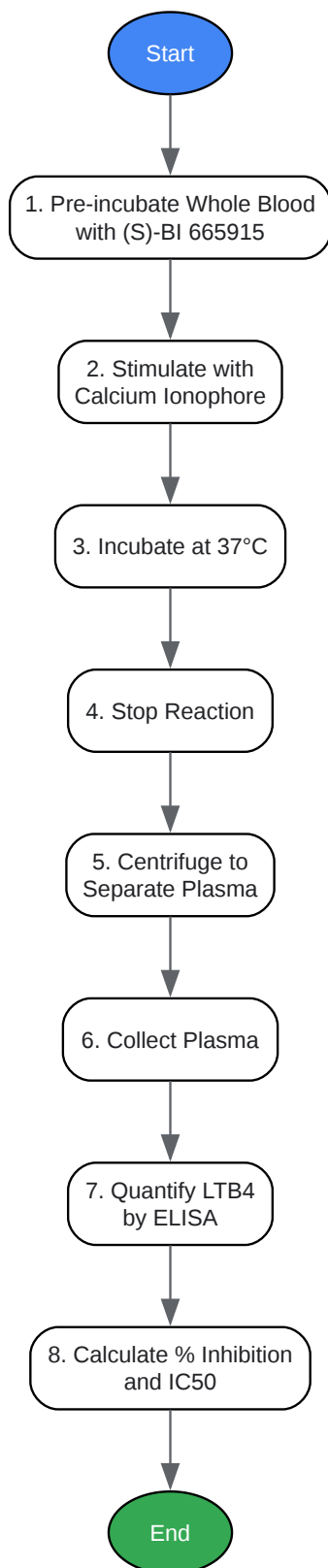
Experimental Workflow for FLAP Binding Assay



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Caption: Workflow for the FLAP radioligand binding assay.

Experimental Workflow for Whole Blood LTB4 Assay



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Caption: Workflow for the human whole blood LTB4 functional assay.

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